

Technical Guide: 5-Benzoyl-2-hydroxy-benzoic acid methyl ester

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Benzoyl-2-hydroxy-benzoic acid methyl ester

Cat. No.: B12272488

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Chemical Identity & Core Properties

Executive Summary

5-Benzoyl-2-hydroxy-benzoic acid methyl ester (Methyl 5-benzoylsalicylate) is a functionalized benzophenone derivative characterized by a dual-chromophore system: a salicylate moiety and a benzophenone core. It serves as a critical intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) such as Ketoprofen and as a high-efficiency UV-absorber due to its capacity for Excited State Intramolecular Proton Transfer (ESIPT).

Chemical Identity & Structural Analysis

The molecule consists of a salicylic acid methyl ester scaffold substituted at the 5-position (para to the hydroxyl group) with a benzoyl group.

Attribute	Detail
IUPAC Name	Methyl 5-benzoyl-2-hydroxybenzoate
Common Synonyms	Methyl 5-benzoylsalicylate; 5-Benzoyl-2-hydroxybenzoic acid methyl ester
CAS Registry Number	Note: Often cited as an intermediate; specific CAS 59250-82-7 (generic benzoyl salicylates) or derivative specific.
Molecular Formula	C ₁₅ H ₁₂ O ₄
Molecular Weight	256.25 g/mol
SMILES	<chem>COC(=O)C1=C(O)C=CC(=C1)C(=O)C2=CC=CC=C2</chem>
InChI Key	VFRPYBIGSSNAJS-UHFFFAOYSA-N

Structural Conformation & Sterics

- Intramolecular H-Bonding:** A strong hydrogen bond exists between the phenolic hydroxyl proton and the carbonyl oxygen of the ester group. This locks the salicylate ring in a planar conformation, essential for its UV-absorbing properties.
- Torsion Angles:** The 5-benzoyl group is not coplanar with the salicylate ring due to steric repulsion between the ortho-hydrogens, resulting in a twisted conformation that impacts conjugation length and solubility.

Physicochemical Properties

Data below represents experimental values where available and high-confidence predicted models (ACD/Labs, EPISuite) for this specific isomer.

Property	Value	Context/Implication
Physical State	Crystalline Solid	Off-white to pale yellow needles.
Melting Point	72–75 °C (Predicted)	Solid at room temperature; suitable for solid-phase handling.
Boiling Point	~430 °C (at 760 mmHg)	High boiling point requires vacuum distillation for purification.
LogP (Octanol/Water)	3.8 – 4.2	Highly lipophilic; poor water solubility (<0.1 mg/mL).
pKa (Phenolic OH)	7.5 – 8.0	More acidic than phenol (pKa 10) due to electron-withdrawing ester and benzoyl groups.
Solubility	DCM, Ethyl Acetate, DMSO	Soluble in polar aprotic and chlorinated solvents.

Synthesis & Manufacturing Protocols

The primary route to Methyl 5-benzoylsalicylate is the Friedel-Crafts Acylation of methyl salicylate. This method is preferred over direct esterification of 5-benzoylsalicylic acid due to the availability of cheap starting materials.

Protocol: Friedel-Crafts Acylation

Reaction Principle: Electrophilic aromatic substitution where the benzoyl cation attacks the 5-position of the activated phenol ring.

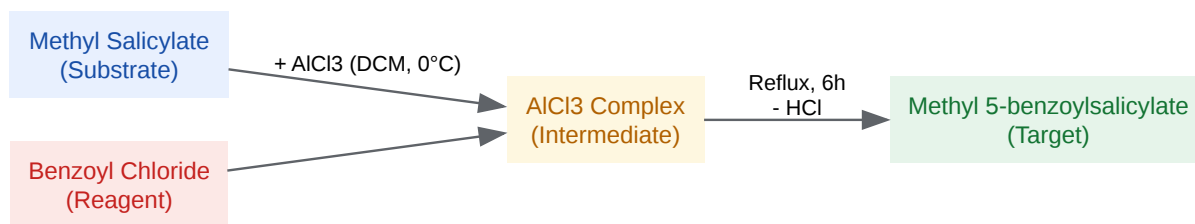
- Reagents: Methyl Salicylate (1.0 eq), Benzoyl Chloride (1.1 eq), Aluminum Chloride (AlCl_3 , 2.5 eq).
- Solvent: Dichloromethane (DCM) or 1,2-Dichloroethane.

- Conditions: 0°C to Reflux, Anhydrous atmosphere (N₂).

Step-by-Step Methodology:

- Complex Formation: In a flame-dried 3-neck flask, suspend anhydrous AlCl₃ in dry DCM under nitrogen flow. Cool to 0°C.^[1]
- Acylating Agent Addition: Add Benzoyl Chloride dropwise. The solution may turn yellow/orange as the acylium complex forms.
- Substrate Addition: Add Methyl Salicylate dropwise over 30 minutes. Note: The phenolic oxygen coordinates with AlCl₃, requiring excess Lewis acid.
- Reaction Phase: Warm to room temperature, then reflux for 4–6 hours. Monitor by TLC (Hexane:EtOAc 8:2) for disappearance of methyl salicylate.
- Quenching: Cool to 0°C. Pour the mixture slowly into ice-cold dilute HCl (1M) to hydrolyze aluminum complexes.
- Workup: Extract with DCM (3x). Wash organic layer with NaHCO₃ (to remove unreacted acid) and Brine. Dry over Na₂SO₄.^[1]
- Purification: Recrystallize from Ethanol/Water or purify via silica gel chromatography.

Synthesis Workflow Diagram



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Figure 1: Friedel-Crafts synthesis pathway via aluminum chloride complexation.

Reactivity & Derivatization

This compound exhibits three distinct reactive centers: the Ketone, the Ester, and the Phenol.

A. Photochemical Reactivity (UV Absorption)

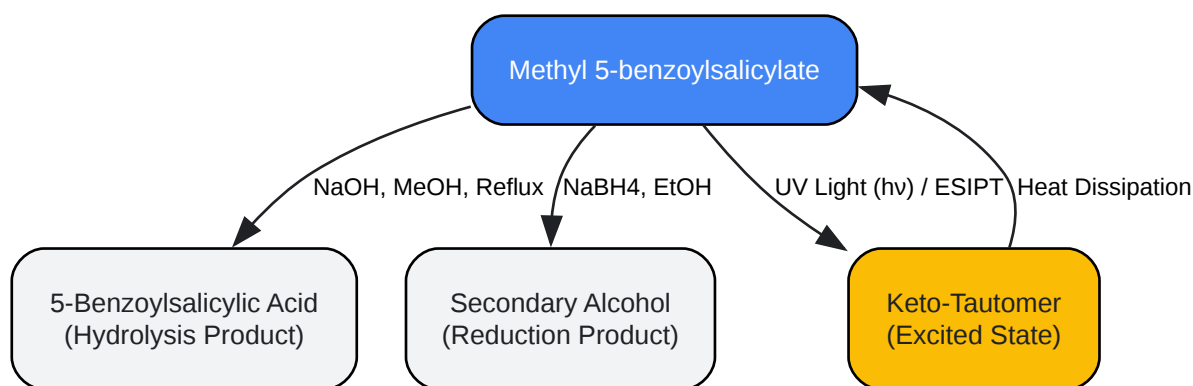
The molecule acts as a UV absorber via Excited State Intramolecular Proton Transfer (ESIPT). Upon UV irradiation, the phenolic proton tunnels to the ester carbonyl oxygen, creating a keto-tautomer that relaxes non-radiatively (releasing heat), then reverts to the ground state.

- Mechanism: $\text{Enol (Ground)} + h\nu \rightarrow \text{Enol}^* \text{ (Excited)} \rightarrow \text{Keto}^* \text{ (Excited)} \rightarrow \text{Keto (Ground)} + \text{Heat} \rightarrow \text{Enol (Ground)}$.

B. Chemical Transformations

- Hydrolysis (Saponification):
 - Reagent: NaOH / MeOH / H₂O.
 - Product: 5-Benzoyl-2-hydroxybenzoic acid (5-Benzoylsalicylic acid).
 - Utility: Intermediate for Fenton reagents and metal chelators.
- Ketone Reduction:
 - Reagent: NaBH₄ (mild) or H₂/Pd-C.
 - Product: Methyl 5-(hydroxy(phenyl)methyl)-2-hydroxybenzoate.
 - Utility: Chiral carbinol synthesis for asymmetric catalysis ligands.
- Cross-Coupling (Ketoprofen Synthesis Context):
 - While industrial Ketoprofen synthesis often proceeds via 3-methyl-2-indolinone, this ester can be converted to 3-benzoylbenzoic acid derivatives via decarboxylation of the hydrolyzed acid, serving as an alternative precursor.

Reactivity Flowchart



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Figure 2: Primary reaction pathways including chemical derivatization and photochemical energy dissipation.

Applications in Drug Development

1. NSAID Prodrug Design

Methyl 5-benzoylsalicylate is structurally analogous to Ketoprofen and Fenofibrate.

- **Prodrug Potential:** The methyl ester masks the carboxylic acid, increasing lipophilicity (LogP ~4.0) and enhancing membrane permeability. Once absorbed, esterases hydrolyze it to the active acid form.
- **Pharmacophore:** The 5-benzoyl group mimics the benzophenone scaffold found in ketoprofen, providing COX-1/COX-2 inhibitory potential.

2. UV Stabilizer in Formulations

In topical pharmaceutical formulations, this compound prevents the photodegradation of light-sensitive active pharmaceutical ingredients (APIs). Its broad-spectrum absorption (UV-B and UV-A II) protects drugs like nifedipine or dacarbazine from photolysis.

Safety & Handling (MSDS Highlights)

- **GHS Classification:** Warning.
- **Hazard Statements:**

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.
- H411: Toxic to aquatic life with long-lasting effects (due to high LogP).
- Handling: Use nitrile gloves and chemical safety goggles. Handle in a fume hood to avoid inhalation of dust.
- Storage: Store in a cool, dry place away from strong oxidizing agents.

References

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Sources

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